

1,3-Dibromo-5-chlorobenzene safety data sheet (SDS) information

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Compound of Interest

Compound Name: 1,3-Dibromo-5-chlorobenzene

Cat. No.: B031355

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In-Depth Technical Safety Guide: 1,3-Dibromo-5-chlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information for **1,3-Dibromo-5-chlorobenzene** (CAS No. 14862-52-3), a halogenated aromatic compound. The following sections detail its hazards, safe handling protocols, and emergency procedures to ensure the safety of laboratory and research personnel.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,3-Dibromo-5-chlorobenzene** is presented below. These properties are essential for understanding its behavior and for making informed decisions regarding handling and storage.

Property	Value	Source
Molecular Formula	C ₆ H ₃ Br ₂ Cl	[1][2][3][4]
Molecular Weight	270.35 g/mol	[1][2][3]
CAS Number	14862-52-3	[1][3][5][6]
Appearance	White to pale cream crystals or powder	[7]
Melting Point	91-94 °C	[4][8]
Boiling Point	256 °C	[8]
Density	2.021 g/cm ³ (Predicted)	[4][8]
Solubility	Soluble in Toluene	[8][9]
Storage Temperature	Room Temperature, in a cool, dark, and dry place	[8]

Hazard Identification and Classification

1,3-Dibromo-5-chlorobenzene is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[6]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation

Signal Word: Warning[1][2][3][6]

Hazard Pictogram:

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are critical to minimize exposure and ensure safety.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[5\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (conforming to EN 166 or NIOSH standards). [5] [6]
Skin Protection	Wear protective gloves (chemical-impermeable) and a lab coat. [5] [6]
Respiratory Protection	If dust or vapors are generated, use a NIOSH-approved respirator. [6]

General Hygiene Practices

- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- Contaminated clothing should be removed and washed before reuse.[\[1\]](#)[\[6\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following table outlines the recommended first aid procedures.

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1][3][5][6] If not breathing, give artificial respiration.[3][5] Seek medical attention if you feel unwell.[1][5][6]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[5] Get medical attention if skin irritation occurs.[1][6]
Eye Contact	Rinse cautiously with water for several minutes.[1][5][6] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1][5][6] Get medical attention.[5]
Ingestion	Clean mouth with water.[5] Do NOT induce vomiting.[11] Seek immediate medical attention.[5]

Accidental Release and Disposal

Proper procedures must be followed in the event of a spill to prevent environmental contamination and exposure.

Accidental Release Measures

- Ensure adequate ventilation.[1][5]
- Evacuate personnel to safe areas.[1][6]
- Wear appropriate personal protective equipment as described in Section 3.2.[1][5][6]

- Avoid dust formation.[1][6]
- Sweep up the spilled material and shovel it into a suitable container for disposal.[5]
- Do not let the chemical enter the environment.[5]

Disposal Considerations

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[6]
- Do not empty into drains.[5]

Storage and Incompatibility

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][5][6]
- Keep away from heat and sources of ignition.[5][10]
- Incompatible with strong oxidizing agents.[5]

Toxicological and Ecological Information

- Toxicological Information: The toxicological properties of this compound have not been fully investigated.[5] It is known to cause skin and serious eye irritation and may cause respiratory irritation.[2][5][6]
- Ecological Information: There is no data available on the ecological effects of this substance.[6] Do not allow this chemical to enter the environment.[5]

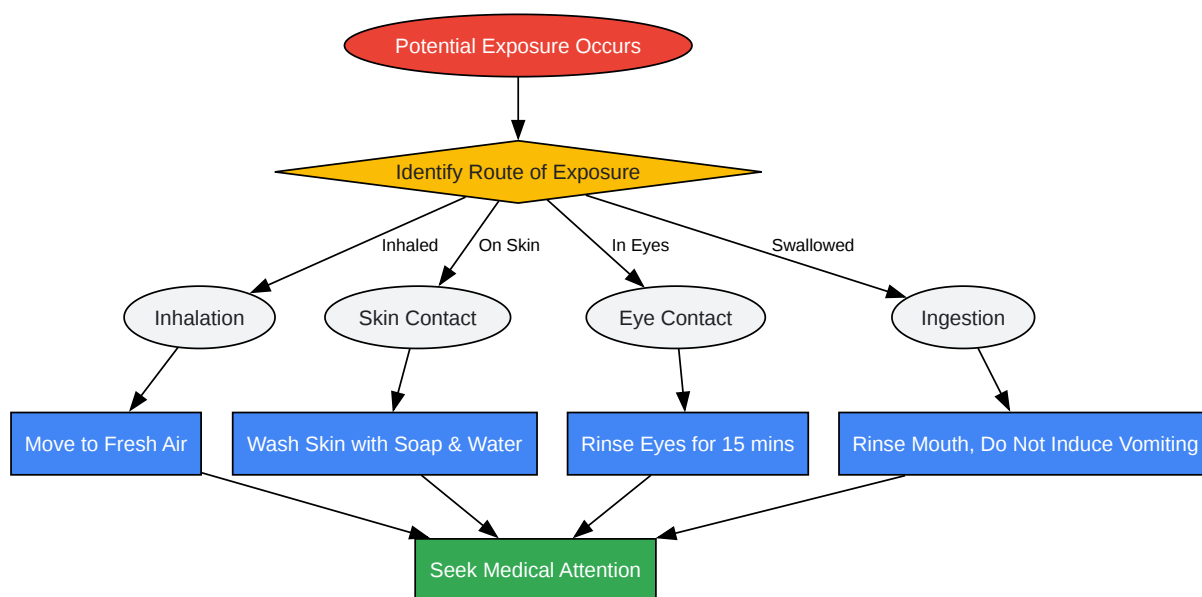
Experimental Workflows and Logical Relationships

The following diagrams illustrate logical workflows for handling and responding to incidents involving **1,3-Dibromo-5-chlorobenzene**.



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Caption: Workflow for Handling a Spill of **1,3-Dibromo-5-chlorobenzene**.



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Caption: Decision Tree for First Aid Response to Exposure.

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